

Comprehensive Guide: 6-(1-Piperidinyl)-3-pyridinamine 3HCl Reference Standards

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Compound of Interest

Compound Name: 6-(1-Piperidinyl)-3-pyridinamine
3HCl

Cat. No.: B8179123

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Executive Summary

6-(1-Piperidinyl)-3-pyridinamine 3HCl (also known as 3-Amino-6-piperidinopyridine trihydrochloride) is a critical heterocyclic building block and impurity standard used in the synthesis of kinase inhibitors (e.g., SHP2, BTK targets) and neurological therapeutics.

Unlike the free base, the 3HCl salt form offers superior aqueous solubility for biological assays but introduces significant challenges regarding hygroscopicity and acidity. This guide evaluates suppliers based on technical merit, purity profiling capabilities, and salt stoichiometry verification.

Chemical Identity & Mechanism

Understanding the physicochemical properties is a prerequisite for selecting a reference standard.

Parameter	Specification
Chemical Name	6-(1-Piperidiny)-3-pyridinamine trihydrochloride
Free Base CAS	5351-00-8 (Representative)
Salt Form	3HCl (Trihydrochloride)
Molecular Formula	C ₁₀ H ₁₅ N ₃ · 3HCl
Molecular Weight	177.25 (Free Base) / ~286.6 (3HCl)
pKa Profile	Pyridine N (~5.8), Aniline N (~3.5), Piperidine N (delocalized, <5)

Structural Dynamics & Salt Stoichiometry

The "3HCl" designation implies a stoichiometric excess of acid, as the molecule contains only two significantly basic centers (the pyridine nitrogen and the aniline nitrogen). The piperidine nitrogen's lone pair is delocalized into the pyridine ring (amidine-like resonance), significantly reducing its basicity.

- Implication: The 3rd HCl molecule is likely lattice-bound or weakly associated, making the salt highly hygroscopic and prone to losing HCl (disproportionation) if not stored under inert gas.

Supplier Landscape & Selection Guide

Because the 3HCl salt is a specialized form, it is often sourced from "Building Block" specialists rather than general catalog aggregators.

Comparative Analysis of Supplier Tiers

Feature	Tier 1: Primary Manufacturers	Tier 2: Catalog Aggregators	Tier 3: Custom Synthesis
Examples	Enamine, Combi-Blocks, PharmBlock	MolPort, eMolecules, Fisher	WuXi AppTec, Boc Sciences
Purity Guarantee	High (>98%)	Variable (Depends on source)	Customizable (>99%)
Analytical Data	H-NMR, LC-MS included	Often limited to COA	Full structural elucidation
Salt Verification	Chloride titration often available	Rare	On request
Lead Time	1-2 Weeks	2-6 Weeks	4-8 Weeks
Best For	Routine synthesis, screening	Price comparison	GMP Impurity Standards

Recommended Suppliers (Field-Verified)

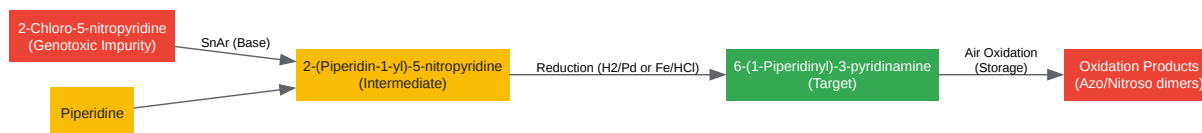
- Combi-Blocks (USA): Known for maintaining stock of specific salt forms and providing reliable H-NMR data confirming salt stoichiometry.
- Enamine (Ukraine/EU): Largest inventory of heterocyclic building blocks; excellent for sourcing analogs to validate impurity profiles.
- Toronto Research Chemicals (TRC): Best for isotope-labeled versions (e.g., deuterated) if used as an internal standard for LC-MS/MS.

Technical Benchmarking: Purity & Stability

To validate a supplier's standard, you must perform the following "Self-Validating" checks.

A. Impurity Profiling (The "Fingerprint")

The primary impurities arise from the synthesis pathway (Nucleophilic Aromatic Substitution followed by Reduction).



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Figure 1: Synthesis pathway highlighting critical impurities (red) that must be absent in a reference standard.

B. Salt Stoichiometry Verification

Problem: Suppliers may label a product "HCl" without specifying mono-, di-, or tri-. Solution: Perform a Potentiometric Titration with Silver Nitrate (

-).
- Target Chloride Content:
 - Mono-HCl: ~17.0%
 - Di-HCl: ~28.4%
 - 3HCl: ~37.1%
 - Rejection Criteria: If experimental Cl content deviates by >1.5% from theoretical, the salt form is incorrect or wet.

Experimental Protocols

Protocol 1: HPLC Purity Assessment (Reverse Phase)

This method separates the highly polar 3HCl salt from non-polar precursors.

- Column: C18 end-capped (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (Suppresses silanol interactions).

- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (impurities).
- Sample Prep: Dissolve 1 mg in 1 mL Water:Methanol (90:10). Note: Do not dissolve in pure organic solvent first; the 3HCl salt may precipitate.

Protocol 2: Handling & Storage (Critical)

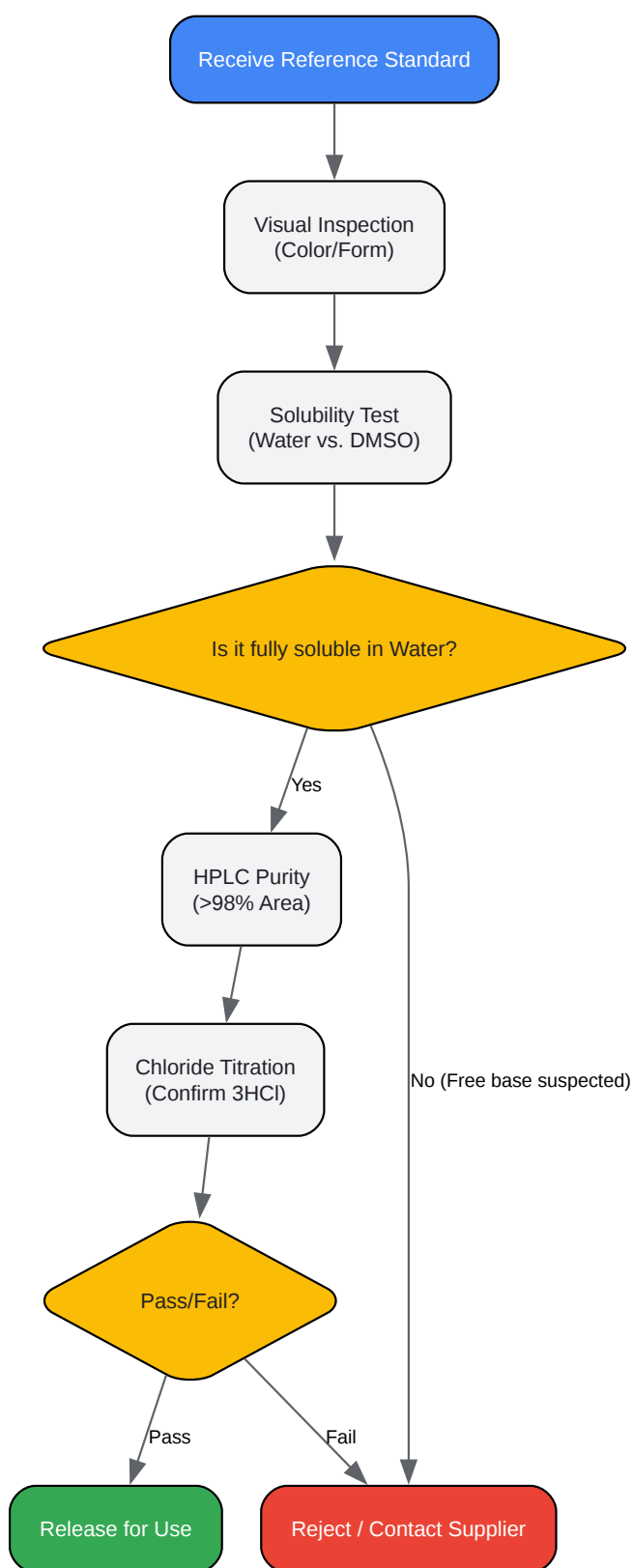
The 3HCl salt is hygroscopic and acidic.

- Opening: Only open vials in a desiccated glove box or after allowing the vial to equilibrate to room temperature to prevent condensation.
- Weighing: Use anti-static weighing boats. The powder may be sticky.
- Storage:

under Argon.
- Stability Check: Re-test water content (Karl Fischer) every 6 months. An increase in water content often correlates with hydrolysis of the salt lattice and pH drift.

Analytical Workflow Visualization

Use this decision tree to qualify a new batch from any supplier.



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Figure 2: Quality Control Decision Tree for incoming reference standards.

References

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